

Application Notes and Protocols for ZL0590 in Cell Culture Experiments

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Compound of Interest

Compound Name: ZL0590

Cat. No.: B10830134

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Introduction

ZL0590 is a potent and selective inhibitor of the first bromodomain (BD1) of Bromodomain-containing protein 4 (BRD4).^{[1][2][3][4][5][6][7]} BRD4 is a key epigenetic reader that plays a crucial role in the transcription of genes involved in inflammation and cancer. **ZL0590** exerts its effects by binding to a distinct, non-acetylated lysine binding site within the BRD4 BD1 domain, leading to the suppression of pro-inflammatory gene expression.^{[3][4][5][6][7]} These application notes provide detailed protocols for the use of **ZL0590** in cell culture experiments, including dosage, administration, and methods for assessing its biological activity.

Data Presentation

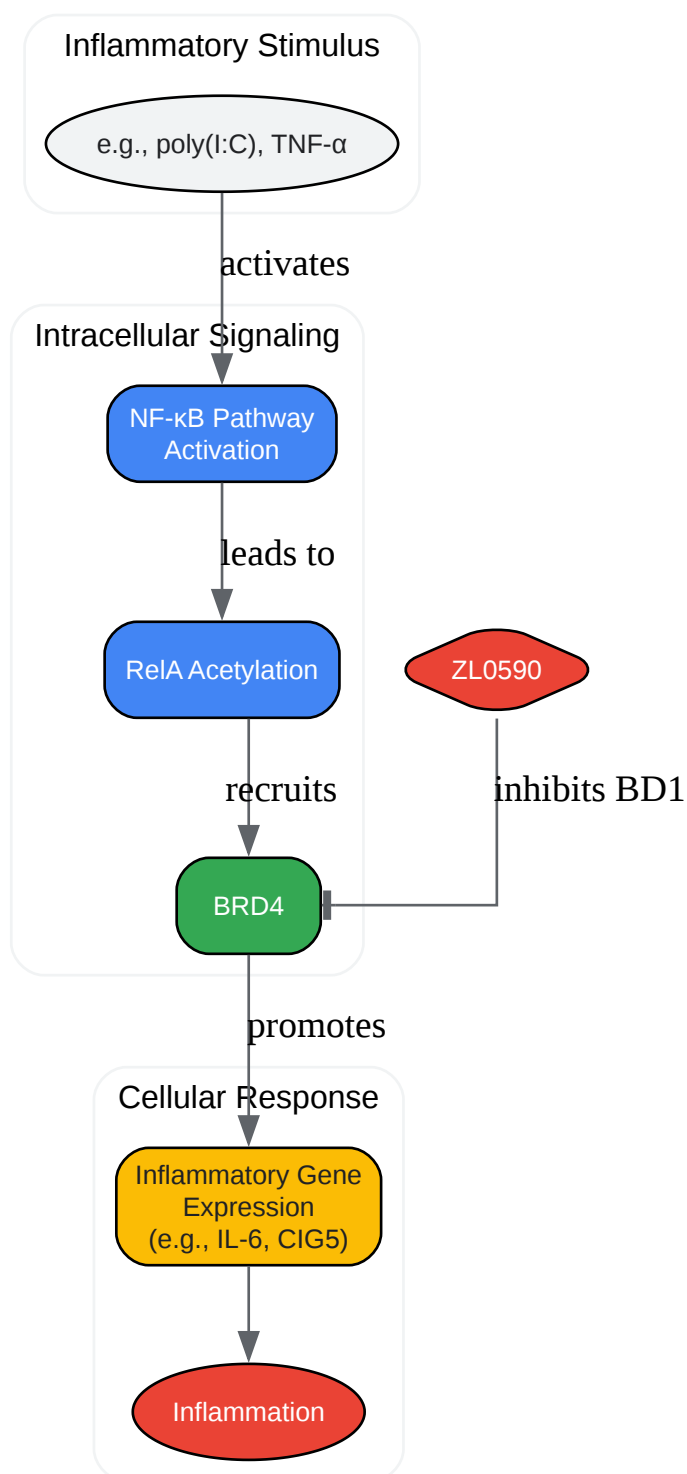
In Vitro Efficacy of ZL0590

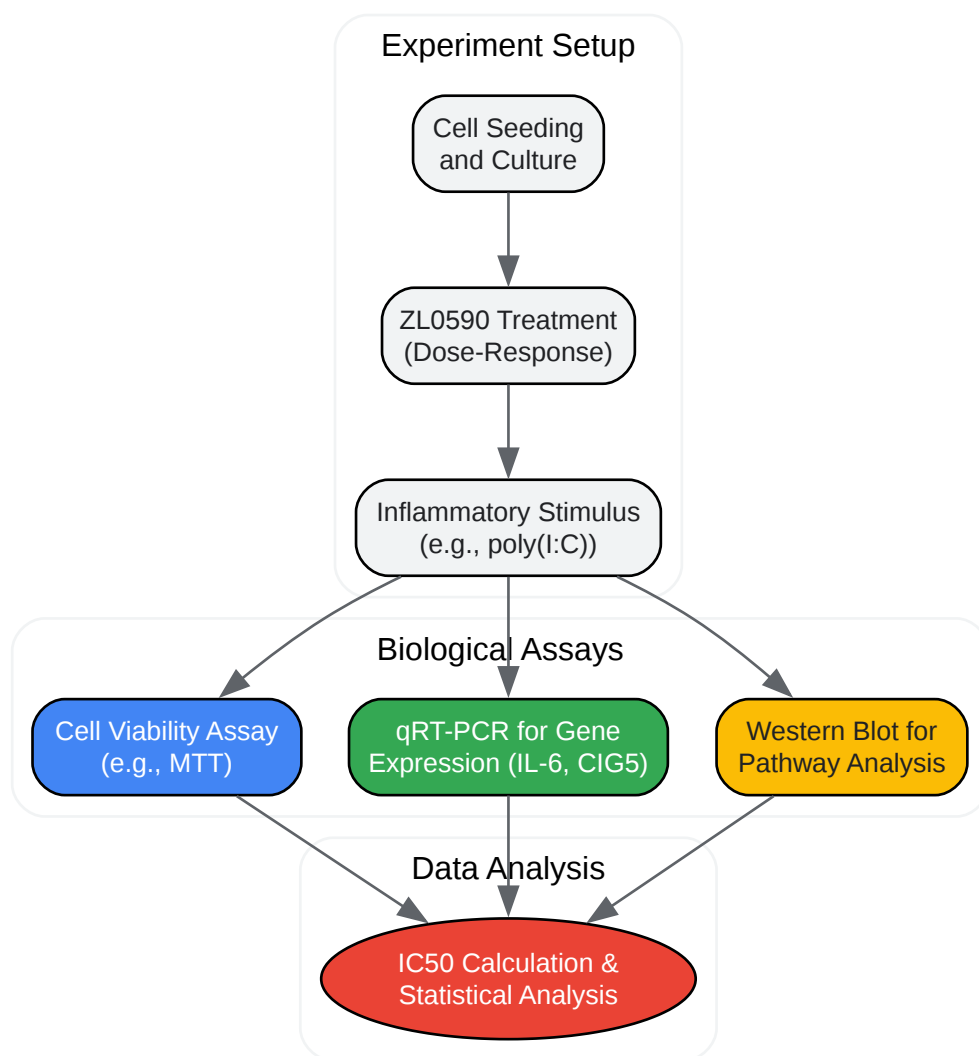
The following table summarizes the in vitro inhibitory activity of **ZL0590** in human small airway epithelial cells (hSAECs).

Target	Cell Line	IC50 Value	Reference
BRD4 BD1 (human)	-	90 nM	[1] [2]
CIG5 Expression	hSAECs	220 nM (or 200 nM)	[1] [3]
IL-6 Expression	hSAECs	370 nM	[1]

Signaling Pathway

ZL0590 inhibits BRD4, a key transcriptional co-activator. In inflammatory signaling, stimuli such as viral components (e.g., poly(I:C)) or cytokines activate pathways leading to the acetylation of the NF- κ B subunit RelA. BRD4 recognizes and binds to this acetylated RelA, promoting the transcription of NF- κ B target genes, including various pro-inflammatory cytokines and chemokines. By selectively inhibiting the BD1 domain of BRD4, **ZL0590** prevents this interaction, thereby downregulating the expression of these inflammatory genes.





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References

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- [6. BRD4 Couples NF- \$\kappa\$ B/RelA with Airway Inflammation and the IRF-RIG-I Amplification Loop in Respiratory Syncytial Virus Infection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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